

Use of Pentachlorothioanisole as a research chemical

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Compound of Interest

Compound Name: *Pentachlorothioanisole*

Cat. No.: *B041897*

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Pentachlorothioanisole: A Research Chemical Profile

Introduction

Pentachlorothioanisole (PCTA) is a sulfur-containing aromatic compound that has been identified primarily as a metabolite of certain pesticides, notably pentachloronitrobenzene (PCNB) and hexachlorobenzene (HCB).^[1] Its presence in various environmental and biological matrices is of interest to researchers in toxicology, environmental science, and pharmacology. While not a widely utilized primary research chemical for drug development, its study provides insights into the biotransformation and environmental fate of its parent compounds. This document provides an overview of its properties, a protocol for its analysis, and a visualization of its metabolic origin.

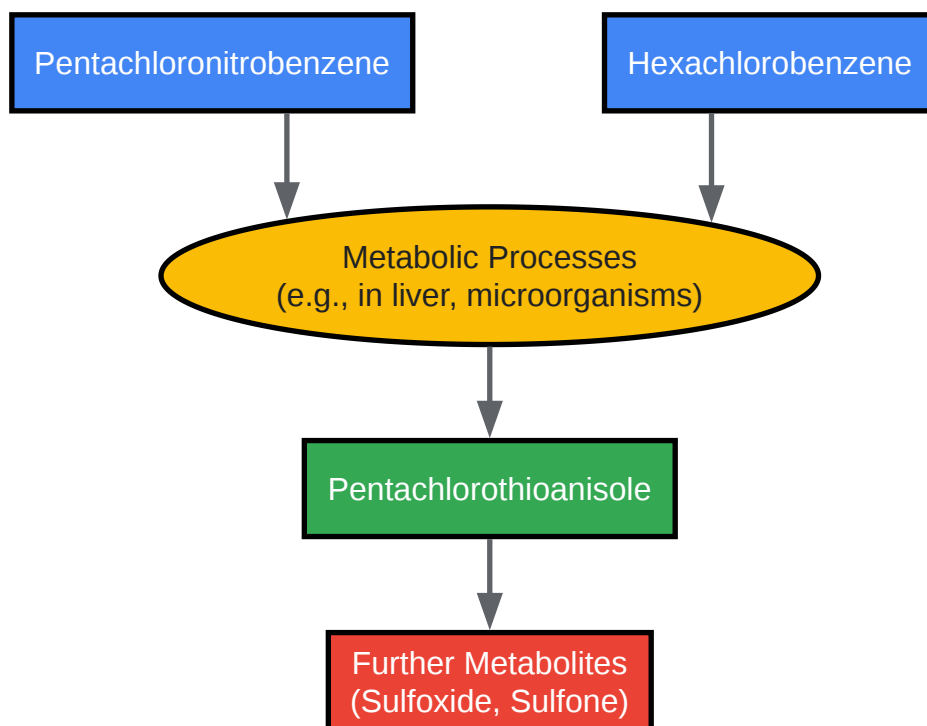
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Pentachlorothioanisole** is presented in the table below.

Property	Value	Source
CAS Number	1825-19-0	[2][3]
Molecular Formula	C7H3Cl5S	[2][3]
Molecular Weight	296.43 g/mol	[1][3]
Melting Point	95-96 °C	[4]
Boiling Point	318.5 ± 42.0 °C (Predicted)	[4]
XLogP3	5.81	[4]
Appearance	White to pale brown solid	[1]

Metabolic Formation of Pentachlorothioanisole

Pentachlorothioanisole is formed in biological systems and in the environment through the metabolism of pentachloronitrobenzene and hexachlorobenzene.[1] The pathway involves the substitution of a chlorine atom with a methylthio group.



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Metabolic pathway of **Pentachlorothioanisole** formation.

Application Note: Analysis of Pentachlorothioanisole in Biological and Environmental Samples

Objective: To provide a generalized protocol for the extraction and quantification of **Pentachlorothioanisole** from various matrices, such as soil or animal tissues, to assess exposure to its parent compounds.

Background: The detection of **Pentachlorothioanisole** can serve as a biomarker for exposure to pentachloronitrobenzene and hexachlorobenzene.^[1] Its analysis is crucial for toxicological assessments and environmental monitoring.

Experimental Protocol

1. Sample Preparation:

- Soil Samples:
 - Air-dry the soil sample and sieve to remove large debris.
 - Homogenize the sample.
 - A known weight of the soil sample is taken for extraction.
- Tissue Samples (e.g., Liver):
 - Homogenize the tissue sample in a suitable buffer (e.g., phosphate-buffered saline).
 - A known weight of the homogenate is taken for extraction.

2. Extraction:

- Soxhlet Extraction (for soil):
 - Place the soil sample in a thimble and extract with a suitable solvent (e.g., hexane/acetone mixture) for several hours.

- Concentrate the extract using a rotary evaporator.
- Liquid-Liquid Extraction (for tissue homogenate):
 - Add an organic solvent (e.g., ethyl acetate) to the tissue homogenate.
 - Vortex vigorously and centrifuge to separate the organic and aqueous layers.
 - Collect the organic layer containing **Pentachlorothioanisole**.
 - Repeat the extraction process on the aqueous layer to ensure complete recovery.
 - Combine the organic extracts and concentrate.

3. Cleanup:

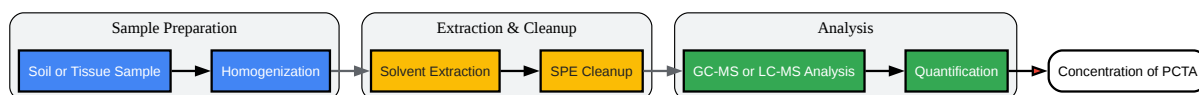
- The concentrated extract may require cleanup to remove interfering substances. This can be achieved using solid-phase extraction (SPE) with a suitable cartridge (e.g., silica gel or Florisil).
- Elute the cartridge with a series of solvents of increasing polarity.
- Collect the fraction containing **Pentachlorothioanisole**.
- Concentrate the final eluate to a small volume.

4. Analysis:

- Analyze the cleaned-up extract using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[5]
- Use a certified reference standard of **Pentachlorothioanisole** to create a calibration curve for quantification.
- The mass spectrometer will confirm the identity of the compound based on its mass spectrum and retention time.

Experimental Workflow

The following diagram outlines the general workflow for the analysis of **Pentachlorothioanisole** in a research setting.



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Workflow for **Pentachlorothioanisole** analysis.

Conclusion

Pentachlorothioanisole serves as an important analyte in the fields of environmental science and toxicology. The protocols and information provided here are intended to guide researchers in the study of this compound as a metabolite of common pesticides. While direct applications in drug development are not prominent in the current body of scientific literature, its analysis remains a key component of understanding the biotransformation and impact of its parent compounds.

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